

physical and chemical properties of 3-Fluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Fluorobenzaldehyde

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An In-depth Technical Guide to **3-Fluorobenzaldehyde**: Properties, Synthesis, and Applications

Introduction

3-Fluorobenzaldehyde (CAS No: 456-48-4) is a fluorinated aromatic aldehyde that serves as a crucial intermediate in organic synthesis.^{[1][2]} Characterized by a fluorine atom at the meta-position of the benzene ring relative to the aldehyde group, this compound exhibits unique reactivity that makes it a valuable building block in the development of pharmaceuticals, agrochemicals, and advanced materials.^{[1][3]} The presence of the highly electronegative fluorine atom influences the electronic properties of the molecule, impacting reaction rates and regioselectivity.^[1] This guide provides a comprehensive overview of the physical and chemical properties, synthesis, key reactions, and applications of **3-Fluorobenzaldehyde** for researchers and professionals in drug development and chemical synthesis.

Physical and Chemical Properties

3-Fluorobenzaldehyde is a colorless to light yellow liquid with an irritating odor.^{[3][4]} It is soluble in many common organic solvents, including ethanol, ether, dichloromethane, and toluene.^[4] The compound is known to be susceptible to oxidation in the air, leading to the formation of 3-fluorobenzoic acid, and therefore requires storage in a sealed container.^[4] Its key physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₇ H ₅ FO	[3][5]
Molecular Weight	124.11 g/mol	[5][6][7]
Appearance	Colorless to light yellow liquid	[3][4]
Boiling Point	66-68 °C at 20 mmHg	[3][6][8]
173 °C	[2][9]	
Density	1.17 g/mL at 25 °C	[3][6]
Refractive Index	n _{20/D} 1.518	[3][6]
Flash Point	56 °C (132.8 °F)	[4][6]
CAS Number	456-48-4	[3][5][10]
SMILES	<chem>C1=CC(=CC(=C1)F)C=O</chem>	[6][7]
InChI Key	PIKNVEVCWAAOMJ-UHFFFAOYSA-N	[6][7]

Synthesis of 3-Fluorobenzaldehyde

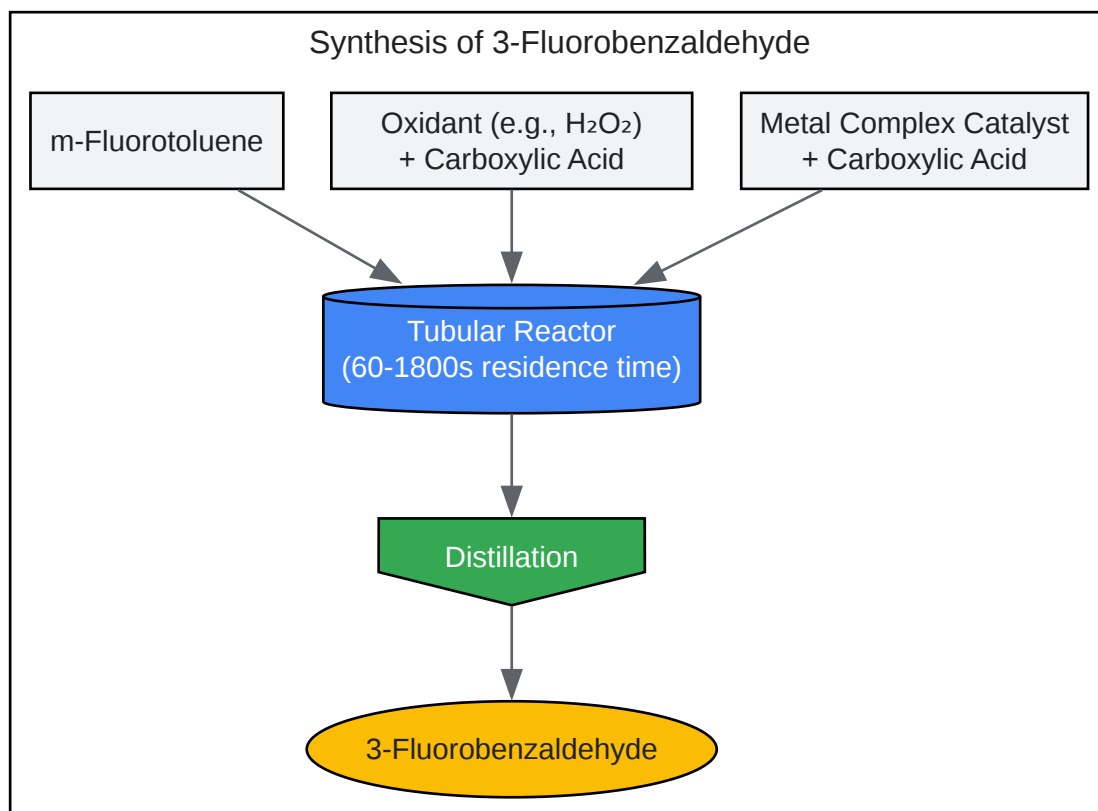
The synthesis of **3-Fluorobenzaldehyde** can be achieved through various methods. One common industrial approach involves the oxidation of m-fluorotoluene. Another method is through a halogen-exchange reaction from a corresponding chloro- or bromobenzaldehyde.

Experimental Protocol: Synthesis via Oxidation of m-Fluorotoluene

This protocol outlines a continuous oxidation process using a tubular reactor.[4]

- Preparation of Reactant Streams:
 - Stream A: Mix the substrate, m-fluorotoluene, with a carboxylic acid solvent (e.g., acetic acid) in a 1:1 volume ratio at room temperature. Add a metal complex catalyst to this solution.

- Stream B: Mix the oxidant (e.g., hydrogen peroxide) with a portion of the same carboxylic acid solvent in a 1:1 volume ratio. Add a sodium salt to this solution.
- Reaction Execution:
 - Continuously pump Stream A and Stream B at calculated flow rates into a tubular reactor. The streams are preheated and mixed before entering the main reaction zone.
 - Maintain the reaction temperature using an external circulation heat exchange system.
 - The residence time in the reactor is controlled by adjusting the flow rates and the reactor's dimensions, typically ranging from 60 to 1800 seconds.^[4]
- Product Isolation:
 - The product mixture flows from the reactor outlet into a collection tank.
 - The crude **3-Fluorobenzaldehyde** is then purified by distillation.^[4]



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*Diagram of the synthesis of **3-Fluorobenzaldehyde** via oxidation.*

Reactivity and Key Reactions

The reactivity of **3-Fluorobenzaldehyde** is dominated by its aldehyde functional group, which readily undergoes oxidation, reduction, and various carbon-carbon bond-forming reactions.

Oxidation

The aldehyde group is susceptible to air oxidation, forming the corresponding 3-fluorobenzoic acid.^{[4][11]} For controlled synthesis, stronger oxidizing agents are used.

Experimental Protocol: Oxidation to 3-Fluorobenzoic Acid

- Dissolve **3-Fluorobenzaldehyde** in a suitable solvent like acetone or a mixture of t-butanol and water.
- Cool the solution in an ice bath.
- Slowly add an aqueous solution of potassium permanganate (KMnO₄) or another suitable oxidizing agent (e.g., chromic acid) with vigorous stirring.
- After the addition is complete, allow the mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Work up the reaction by quenching any excess oxidant, filtering the manganese dioxide byproduct, and then acidifying the filtrate to precipitate the 3-fluorobenzoic acid.
- Collect the product by filtration and purify by recrystallization.

Reduction

The aldehyde can be reduced to 3-fluorobenzyl alcohol using common reducing agents.^[12]

Experimental Protocol: Reduction to 3-Fluorobenzyl Alcohol

- Dissolve **3-Fluorobenzaldehyde** in a suitable solvent such as methanol or ethanol.

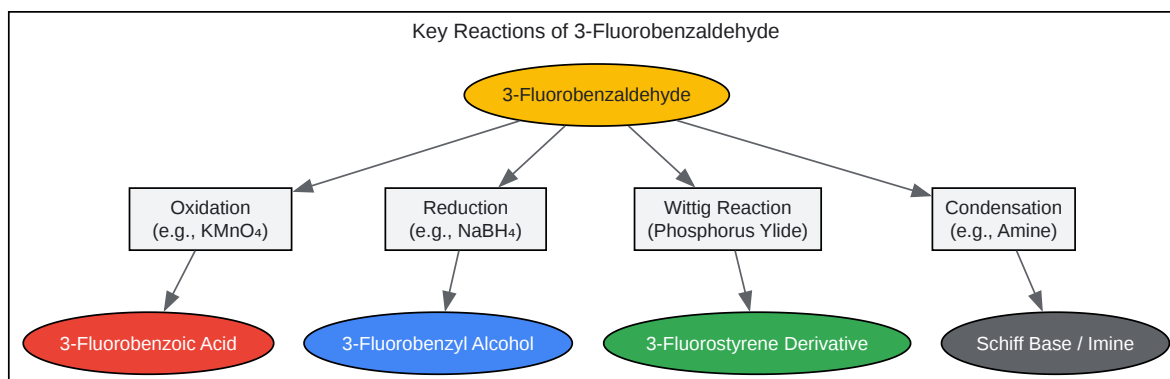
- Cool the solution in an ice bath.
- Add sodium borohydride (NaBH_4) portion-wise with stirring.
- After the addition, stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- Quench the reaction by slowly adding dilute acid (e.g., 1M HCl).
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the organic layer with brine, dry over anhydrous sulfate, and evaporate the solvent to yield the crude alcohol, which can be purified by distillation or chromatography.

Wittig Reaction

The Wittig reaction is a powerful method for converting aldehydes into alkenes. **3-Fluorobenzaldehyde** reacts with phosphorus ylides to form 3-fluorostyrene derivatives.[\[13\]](#)[\[14\]](#)

Experimental Protocol: Wittig Reaction with Benzyltriphenylphosphonium Chloride

- Ylide Preparation: Suspend benzyltriphenylphosphonium chloride in dry THF or diethyl ether under an inert atmosphere (e.g., nitrogen). Cool the suspension in an ice bath.
- Add a strong base, such as n-butyllithium (n-BuLi) or potassium tert-butoxide (t-BuOK), dropwise to generate the phosphorus ylide (a deep orange/red color typically appears).
- Reaction with Aldehyde: Slowly add a solution of **3-Fluorobenzaldehyde** in the same dry solvent to the ylide solution at low temperature.
- Allow the reaction to warm to room temperature and stir for several hours or until completion as indicated by TLC.[\[14\]](#)
- Work-up and Purification: Quench the reaction with water or saturated ammonium chloride solution. Extract the product with an organic solvent. The major byproduct, triphenylphosphine oxide, can often be removed by precipitation from a nonpolar solvent mixture (e.g., ether/hexanes) or by column chromatography.[\[14\]](#)[\[15\]](#)



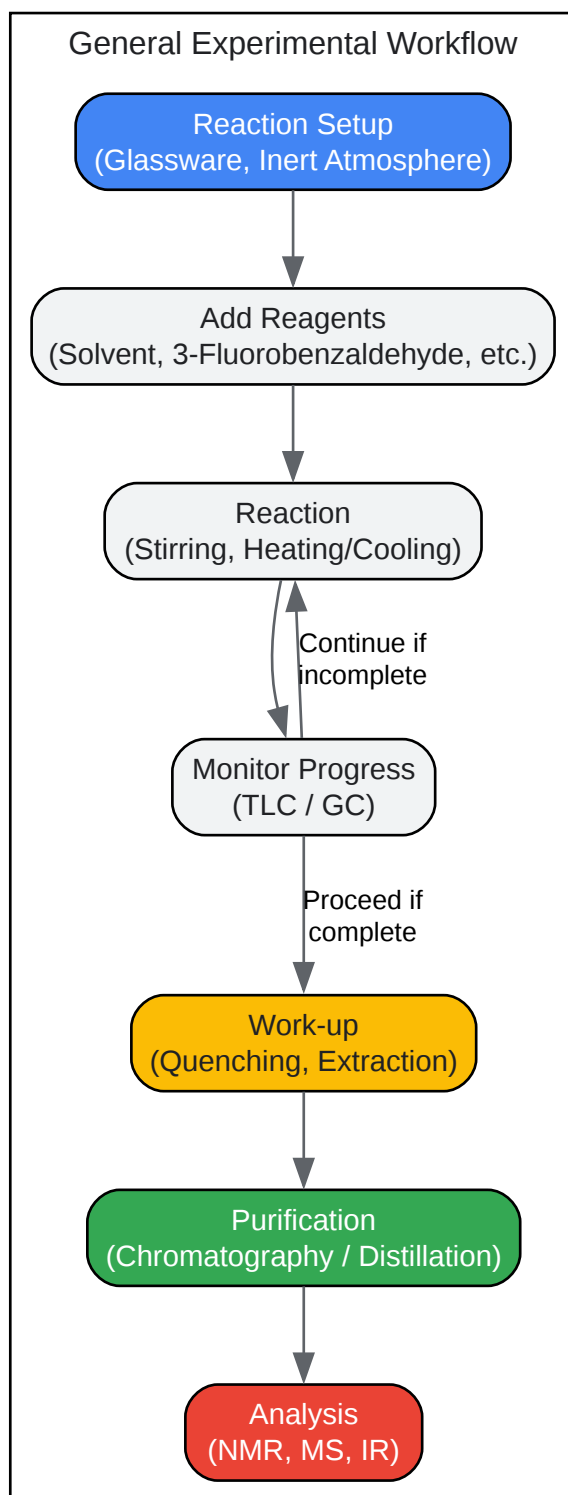
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Diagram illustrating the primary reaction pathways of **3-Fluorobenzaldehyde**.

Applications in Research and Drug Development

3-Fluorobenzaldehyde is a versatile building block in many areas of chemical science.[3]

- **Pharmaceutical Synthesis:** The introduction of fluorine into drug candidates can significantly enhance their metabolic stability, bioavailability, and binding affinity.[1][16][17] **3-Fluorobenzaldehyde** serves as a key starting material for a variety of therapeutic agents, including those targeting cancer and central nervous system disorders.[16]
- **Agrochemicals:** It is used as an intermediate in the creation of potent and selective pesticides and herbicides.[1]
- **Material Science:** Its derivatives are explored for use in advanced materials such as liquid crystals and polymers, where the unique properties of fluorine can improve performance and durability.[1]
- **Fine Chemicals:** The compound is also used in the synthesis of dyes and plastic additives.[4]



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*A general workflow for experiments involving **3-Fluorobenzaldehyde**.*

Safety and Handling

3-Fluorobenzaldehyde is classified as a flammable liquid and vapor.[6][10] It is harmful if swallowed and causes skin and serious eye irritation.[10]

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Keep away from open flames, hot surfaces, and sources of ignition.[10]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.[6]
- Storage: Store in a cool, dry, and well-ventilated place.[18] Keep containers tightly closed and sealed until use. The compound should be stored away from air and incompatible materials such as strong oxidizing agents.[4][10]

Conclusion

3-Fluorobenzaldehyde is a fundamentally important reagent in modern organic chemistry. Its unique combination of a reactive aldehyde group and a meta-substituted fluorine atom provides chemists with a versatile tool for constructing complex molecules. From enhancing the properties of pharmaceuticals to creating novel materials, the applications of **3-Fluorobenzaldehyde** are extensive and continue to grow. A thorough understanding of its properties, synthesis, and reactivity, as outlined in this guide, is essential for its effective and safe utilization in research and development.

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